

Application Note & Protocol: Preparation of High-Purity Ammonium Molybdate Tetrahydrate

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Compound of Interest

Compound Name: Ammonium molybdenum oxide

Cat. No.: B076909

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Ammonium molybdate tetrahydrate, with the chemical formula $(\text{NH}_4)_6\text{Mo}_7\text{O}_{24}\cdot 4\text{H}_2\text{O}$, is a crucial inorganic compound with wide-ranging applications.^{[1][2]} It serves as a fundamental precursor for the synthesis of high-purity molybdenum products, including molybdenum trioxide and molybdenum disulfide.^[3] Its utility extends to the manufacturing of catalysts, pigments, corrosion inhibitors, and as a vital reagent in analytical chemistry for the determination of phosphates, silicates, and arsenates.^{[2][4][5][6]} The high purity of ammonium molybdate tetrahydrate is paramount for these applications, necessitating well-defined and controlled synthesis and purification protocols.

This document provides detailed methodologies for the preparation of high-purity ammonium molybdate tetrahydrate, including synthesis from molybdenum trioxide and subsequent purification strategies.

Experimental Protocols

Synthesis of Ammonium Molybdate Tetrahydrate from Molybdenum Trioxide

This protocol outlines the synthesis of ammonium molybdate tetrahydrate from molybdenum trioxide and aqueous ammonia.^[1]

Materials:

- Molybdenum trioxide (MoO_3)
- Aqueous ammonia (25-30% NH_3)
- Deionized water
- Beakers
- Stirring hotplate
- Filtration apparatus (e.g., Buchner funnel, filter paper)
- Crystallization dish
- Drying oven or vacuum desiccator

Procedure:

- In a well-ventilated fume hood, dissolve molybdenum trioxide (MoO_3) in an excess of aqueous ammonia. The dissolution can be facilitated by gentle heating and stirring.
- Once the molybdenum trioxide is completely dissolved, evaporate the resulting solution at room temperature. This process allows for the release of excess ammonia and the formation of transparent, six-sided prisms of ammonium heptamolybdate tetrahydrate.^[1]
- Collect the crystals by filtration.
- Wash the crystals with cold deionized water to remove any soluble impurities.
- Dry the crystals at a temperature below 55°C to prevent decomposition.^[7] A vacuum dryer can also be used for drying at room temperature.^[7]

Purification of Ammonium Molybdate Tetrahydrate by Recrystallization

This protocol describes a purification method based on acid precipitation and recrystallization to enhance the purity of synthesized ammonium molybdate tetrahydrate.[3][8]

Materials:

- Crude ammonium molybdate tetrahydrate
- Ammonia water (28% mass concentration)
- Nitric acid
- pH meter or pH indicator strips
- Beakers
- Stirring hotplate
- Filtration apparatus
- Drying oven

Procedure:

- Dissolve the crude ammonium molybdate tetrahydrate in 28% ammonia water. Adjust the pH of the solution to a range of 6-7.[3][8]
- (Optional Impurity Removal) For removal of metallic impurities, a chelating agent such as tetrasodium iminodisuccinate can be added to the solution, followed by filtration.[3] Alternatively, the solution can be passed through an acid cation exchange resin.[8]
- Adjust the pH of the purified solution to 7-8 using 28% ammonia water.[3][8]
- Induce crystallization by adding nitric acid to precipitate the ammonium molybdate. The acid addition should continue until the pH of the solution reaches 1.5-2.[3][8] The temperature should be maintained between 50-60°C during this step.[8]
- Perform a solid-liquid separation to collect the precipitated high-purity ammonium molybdate tetrahydrate crystals.

- Dry the solid phase using hot air drying or vacuum drying to obtain the final high-purity product.[3][8]

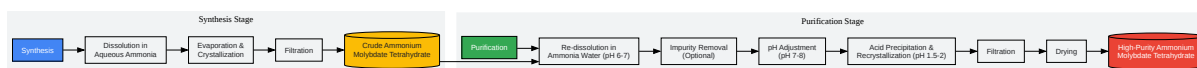
Data Presentation

Table 1: Key Parameters for Synthesis and Purification

Parameter	Value	Stage	Reference
Ammonia Water Concentration (Synthesis)	25-30%	Synthesis	[8]
Drying Temperature (Synthesis)	< 55°C	Synthesis	[7]
pH for Dissolution (Purification)	6-7	Purification	[3][8]
pH for Crystallization (Purification)	1.5-2	Purification	[3][8]
Temperature for Crystallization	50-60°C	Purification	[8]
Final Product Purity	99.3% - 101.8%	Final Product	[9]

Mandatory Visualization

Workflow for High-Purity Ammonium Molybdate Tetrahydrate Preparation



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Caption: Workflow for the synthesis and purification of high-purity ammonium molybdate tetrahydrate.

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